

Best practices for handling and aliquoting VUF11207 fumarate

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Compound of Interest

Compound Name: VUF11207 fumarate

Cat. No.: B2440505

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Technical Support Center: VUF11207 Fumarate

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and aliquoting **VUF11207 fumarate**. Below you will find troubleshooting guides and frequently asked questions to ensure the optimal performance of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **VUF11207 fumarate** and what is its mechanism of action?

VUF11207 fumarate is a potent and specific agonist for the atypical chemokine receptor 3 (ACKR3), also known as CXCR7.^{[1][2]} It has an EC₅₀ of 1.6 nM.^{[1][2][3][4]} Its mode of action involves inducing the recruitment of β -arrestin to CXCR7, which leads to the internalization of the receptor.^{[1][3][4]} **VUF11207 fumarate** has been shown to reduce CXCL12-mediated osteoclastogenesis and bone resorption by inhibiting the phosphorylation of ERK.^{[5][6]}

Q2: What are the recommended solvents for dissolving **VUF11207 fumarate**?

VUF11207 fumarate is soluble in both water and DMSO up to 100 mM.^[1] For in vivo studies, complex solvent systems can be used. For example, a clear solution can be achieved at a concentration of at least 2.08 mg/mL (3.55 mM) using formulations such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, or 10% DMSO and 90% corn oil.^[5]

Q3: How should I store **VUF11207 fumarate**?

The solid powder form of **VUF11207 fumarate** should be stored at -20°C.[1] Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[5] It is recommended to protect the compound from light.

Q4: Why is aliquoting of **VUF11207 fumarate** solutions recommended?

Aliquoting is crucial to prevent the degradation of the compound that can occur with repeated freeze-thaw cycles.[5] By creating single-use aliquots, you can ensure the stability and activity of the compound throughout your experiments.

Troubleshooting Guide

Problem: The **VUF11207 fumarate** powder is difficult to dissolve.

- Solution: If you observe precipitation or phase separation during preparation, gentle heating and/or sonication can be used to aid dissolution.[5] Ensure that you are using a recommended solvent (e.g., DMSO or water) and have not exceeded the solubility limit.

Problem: I see precipitation in my stock solution after thawing.

- Solution: This may indicate that the compound has come out of solution during freezing. Before use, allow the aliquot to completely thaw at room temperature and vortex gently to ensure it is fully dissolved. If precipitation persists, brief sonication may help. To avoid this, ensure the initial stock solution is fully dissolved before the first freezing.

Problem: My experimental results are inconsistent.

- Solution: Inconsistent results can arise from multiple freeze-thaw cycles. It is highly recommended to prepare single-use aliquots of your stock solution to maintain its integrity.[5] Also, verify the age and storage conditions of your stock solution, as prolonged storage, even at recommended temperatures, can lead to degradation. Stock solutions in DMSO are stable for up to 6 months at -80°C or 1 month at -20°C.[5]

Data Summary

Solubility of VUF11207 Fumarate

Solvent	Maximum Concentration
Water	100 mM[1]
DMSO	100 mM[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (3.55 mM)[5]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (3.55 mM)[5]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (3.55 mM)[5]

Storage Recommendations

Form	Storage Temperature	Duration
Solid Powder	-20°C[1]	2 years[4]
Stock Solution in DMSO	-80°C	6 months[4][5]
Stock Solution in DMSO	-20°C	1 month[5]
Stock Solution in DMSO	4°C	2 weeks[4]

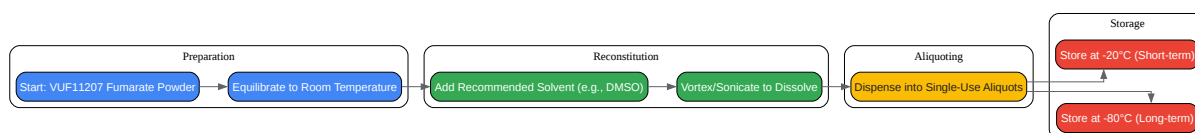
Experimental Protocols

Protocol for Reconstitution and Aliquoting of VUF11207 Fumarate

- Preparation: Before opening the vial, bring the **VUF11207 fumarate** powder to room temperature. This prevents the condensation of moisture, which could affect the stability of the compound.
- Reconstitution:
 - Determine the desired stock concentration and the required volume of solvent.
 - Using a sterile pipette tip, add the appropriate volume of solvent (e.g., DMSO) to the vial containing the **VUF11207 fumarate** powder.

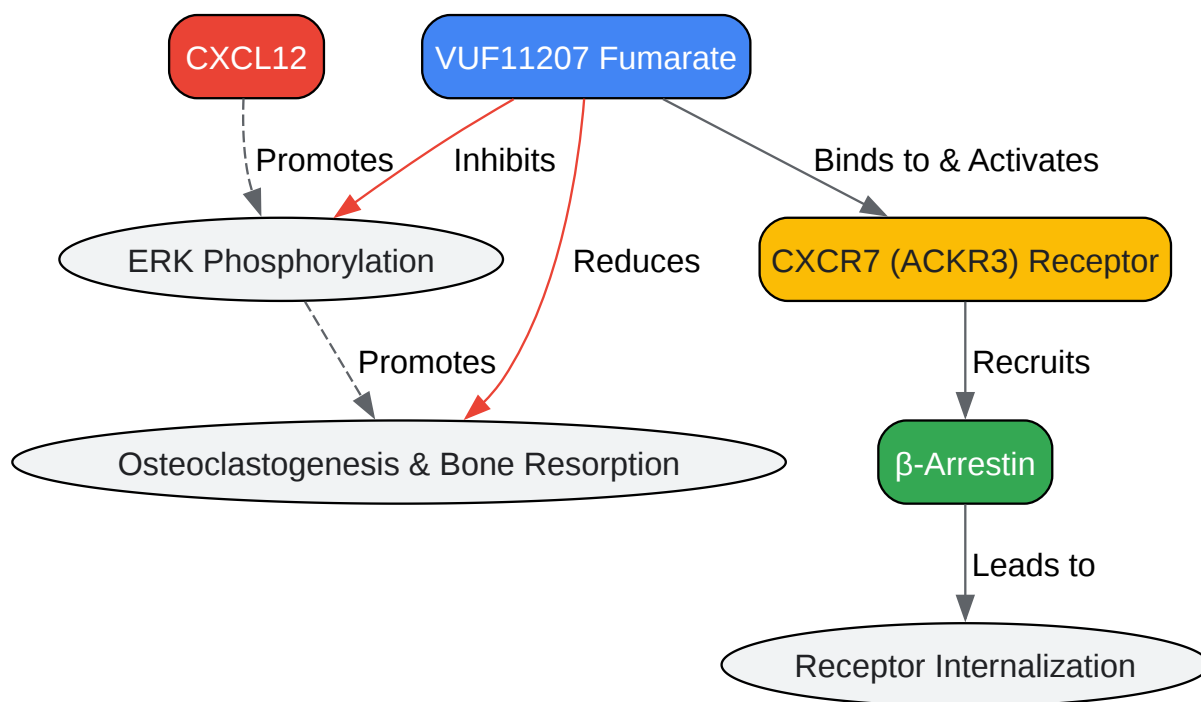
- Cap the vial and vortex gently until the powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting:
 - Once the stock solution is fully dissolved, immediately proceed to prepare single-use aliquots.
 - Dispense the solution into smaller, sterile microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to avoid partial use and refreezing.
 - Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Storage:
 - Store the aliquots at the recommended temperature. For long-term storage (up to 6 months), -80°C is recommended. For short-term storage (up to 1 month), -20°C is suitable.[5]

Visualizations



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Caption: Workflow for Handling and Aliquoting **VUF11207 Fumarate**.



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Caption: **VUF11207 Fumarate** Signaling Pathway.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. VUF 11207 fumarate | Chemokine CXC Receptors | Tocris Bioscience [tocris.com]
- 3. probechem.com [probechem.com]
- 4. VUF11207 fumarate Datasheet DC Chemicals [dcchemicals.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. VUF11207 fumarate - Ace Therapeutics [acetherapeutics.com]

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